

Ytracis (Yttrium-90 Chloride): A Technical Guide to Radiolabeling Carrier Molecules

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Compound of Interest

Compound Name: Ytracis
CAS No.: 39271-65-3
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Ytracis** (^{90}Y -chloride), a radiopharmaceutical precursor, and its application in the radiolabeling of carrier molecules for targeted radionuclide therapy. The document details the essential chemistry, experimental protocols, and quantitative data associated with the use of **Ytracis**, with a focus on the critical role of bifunctional chelators.

Introduction to Ytracis and Targeted Radionuclide Therapy

Ytracis is a solution of yttrium-90 (^{90}Y) chloride, a high-energy pure beta-emitting radionuclide with a half-life of 64.1 hours (2.67 days).[1] It is not intended for direct administration to patients but serves as a precursor for radiolabeling carrier molecules such as monoclonal antibodies (mAbs), peptides, and other vectors.[1][2][3][4] These carrier molecules are designed to specifically target disease sites, such as tumors, delivering a cytotoxic radiation dose from the attached ^{90}Y . This approach, known as targeted radionuclide therapy, aims to maximize therapeutic efficacy while minimizing off-target toxicity.[4]

The stable attachment of ^{90}Y to a carrier molecule is paramount for successful therapy. This is achieved through the use of bifunctional chelators, which are molecules that have two key components: a strong metal-binding moiety that securely holds the ^{90}Y ion and a reactive functional group that allows for covalent conjugation to the carrier molecule. The most widely used and studied chelators for yttrium-90 are derivatives of diethylenetriaminepentaacetic acid (DTPA) and 1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid (DOTA).

The Chemistry of ^{90}Y Chelation

The choice of chelator is critical as it dictates the stability of the radiolabeled conjugate, which in turn affects the in vivo biodistribution and potential for off-target radiation exposure, particularly to the bone.

DTPA-Based Chelators

DTPA is an acyclic (linear) chelator that can be modified with a functional group, such as an isothiocyanate, to allow for conjugation to proteins. While DTPA can effectively chelate ^{90}Y , its complexes are generally less stable in vivo compared to those of macrocyclic chelators like DOTA.[5][6] Dissociation of ^{90}Y from DTPA can lead to its uptake in bone, causing myelotoxicity.[5][6]

DOTA-Based Chelators

DOTA is a macrocyclic chelator that forms highly stable complexes with yttrium-90.[5][7][8] The pre-organized structure of the DOTA macrocycle leads to a high thermodynamic stability and kinetic inertness of the resulting ^{90}Y -DOTA complex, significantly reducing the in vivo release of the radionuclide.[5] For this reason, DOTA-based conjugates are often preferred for clinical applications of ^{90}Y -radionuclide therapy.[5]

Comparison of ^{90}Y chelation by DTPA and DOTA.

Quantitative Data on ^{90}Y Radiolabeling

The efficiency and stability of radiolabeling are critical parameters in the development of radiopharmaceuticals. The following tables summarize key quantitative data from various studies.

Table 1: Radiolabeling Efficiency and Specific Activity

Chelator-Carrier	Radiolabeling Efficiency (%)	Specific Activity (GBq/mg)	Reference
⁹⁰ Y-DTPA-Bn-CHX-A''-Anti-CD66 mAb	85-96 (pre-purification)	Not Reported	[1]
⁹⁰ Y-DOTA-rituximab	>98	0.1 - 0.9	[9]
⁹⁰ Y-DOTA-TATE	Not Reported	~0.185 per 100 µg peptide	[10]
⁹⁰ Y-DOTA-biotin	96.6-98.7	Not Reported	[11]
⁹⁰ Y-DOTA-rituximab (lyophilized kit)	>95	Not Reported	[12]
⁹⁰ Y-DOTA-hLL2 (epratuzumab)	>90	Not Reported	[13]

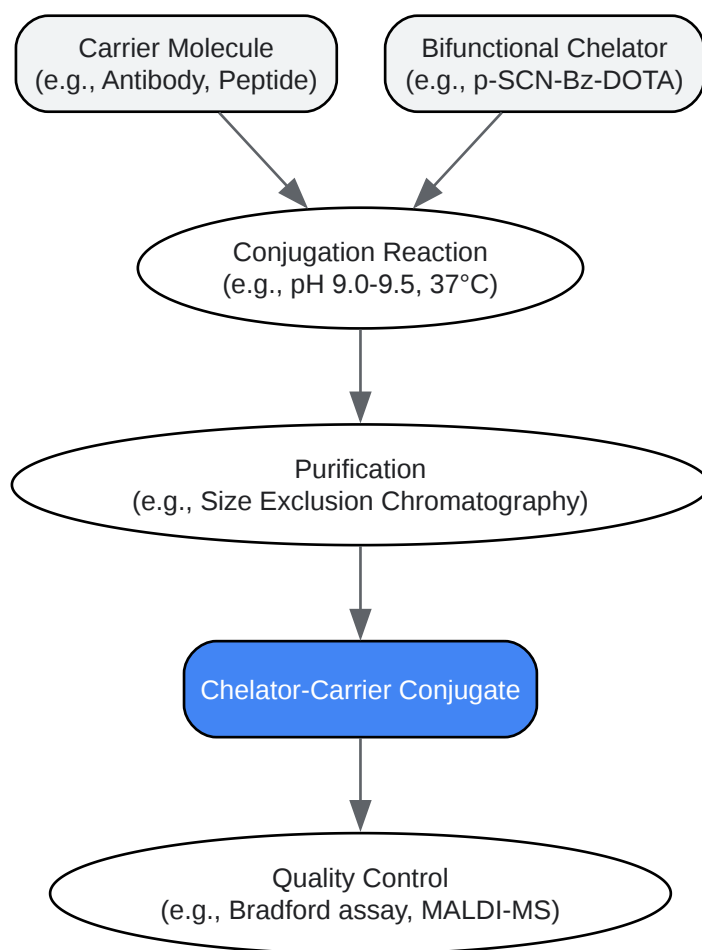
Table 2: In Vitro Stability of ⁹⁰Y-Labeled Conjugates

Conjugate	Stability Condition	Stability Results	Reference
⁹⁰ Y-DTPA-Bn-CHX-A''-Anti-CD66 mAb	Human serum, 72h	>82% intact (tested with ¹¹¹ In labeled mAb)	[1]
⁹⁰ Y-DTPA-IgG	Serum, 37°C	Dissociation rate of ~8-9%/day	[14]
⁹⁰ Y-DOTA-hLL2	DTPA or serum challenge	Stable, superior to ⁹⁰ Y-DTPA-hLL2	[5]
⁹⁰ Y-DOTA-(SCN)-Rituximab	Human serum	Stable, but progressive aggregation observed	[15]
⁹⁰ Y-Bz-DTPA-octreotide	Human serum	t _{1/2} of ⁹⁰ Y loss to serum proteins = 12.1 days	[16]
⁹⁰ Y-CHX-A''-DTPA-DUPA-Pep	Human serum & PBS, 37°C, 72h	Stable, no detectable changes	[17]

Experimental Protocols

The following sections provide generalized protocols for the conjugation of chelators to carrier molecules and subsequent radiolabeling with **Ytracis** (⁹⁰Y-chloride). Note: These are generalized procedures and must be optimized for specific carrier molecules and applications. All work with radioactive materials must be performed in designated facilities by trained personnel in accordance with local regulations.

Conjugation of Bifunctional Chelators to Carrier Molecules



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General workflow for chelator conjugation.

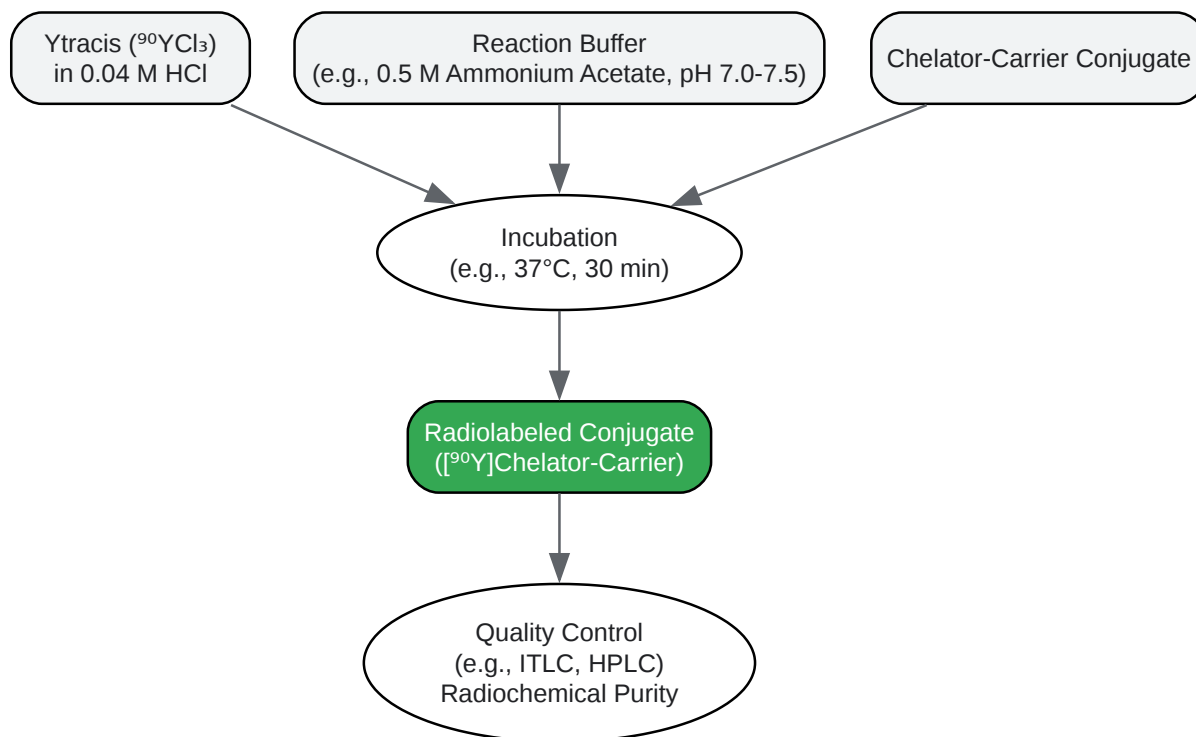
Materials:

- Carrier molecule (e.g., monoclonal antibody, peptide) in a suitable buffer (e.g., 0.1 M NaHCO₃, pH 9.0).
- Bifunctional chelator (e.g., p-SCN-benzyl-DOTA or p-SCN-benzyl-DTPA) dissolved in a minimal amount of organic solvent like DMSO.
- Reaction buffer (e.g., 0.1 M NaHCO₃, pH 9.0).
- Purification system (e.g., size exclusion chromatography columns like PD-10).
- Analytical equipment for quality control.

Procedure:

- Prepare a solution of the carrier molecule at a known concentration in the reaction buffer.
- Add a molar excess of the bifunctional chelator solution to the carrier molecule solution. The molar ratio will need to be optimized for each carrier.
- Incubate the reaction mixture under controlled conditions (e.g., 37°C for 16 hours with gentle agitation).
- Remove the unreacted chelator and purify the chelator-carrier conjugate using size exclusion chromatography.
- Determine the concentration of the purified conjugate and the average number of chelators per carrier molecule using appropriate analytical methods (e.g., Bradford assay for protein concentration and radiolabeling assays with a surrogate radiometal).[9]

Radiolabeling with Ytracis (^{90}Y -chloride)



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